

Proper Disposal Procedures for Menin-MLL Inhibitor 20

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Compound of Interest

Compound Name: *Menin-MLL inhibitor 20*

Cat. No.: *B8201747*

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The following guide provides essential safety and logistical information for the proper disposal of **Menin-MLL inhibitor 20** (CAS Number: 2448173-47-3). This information is intended for researchers, scientists, and drug development professionals.

Hazard Assessment and Safety Information

Based on the Safety Data Sheet (SDS) provided by Cayman Chemical, **Menin-MLL Inhibitor 20** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). It has a health, fire, and reactivity rating of 0 on both the NFPA and HMIS scales, indicating a very low level of hazard. However, it is designated as "Water hazard class 1 (Self-assessment): slightly hazardous for water," and large quantities should not be allowed to enter groundwater or sewage systems.

It is critical to note that different Menin-MLL inhibitors can have significantly different hazard profiles. For instance, Menin-MLL inhibitor MI-2 is classified as harmful if swallowed and causes skin and eye irritation.[1] Therefore, always confirm the specific CAS number and consult the corresponding SDS before handling or disposal.

Summary of Hazard and Disposal Information for **Menin-MLL Inhibitor 20**:

Parameter	Value/Rating	Source
CAS Number	2448173-47-3	
GHS Classification	Not Classified	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	
Primary Hazard	Slightly hazardous for water	
Recommended Disposal	Smaller quantities with household waste; otherwise, according to official regulations	

Disposal Workflow Diagram

The following diagram outlines the decision-making process for the proper disposal of **Menin-MLL inhibitor 20** and associated waste.

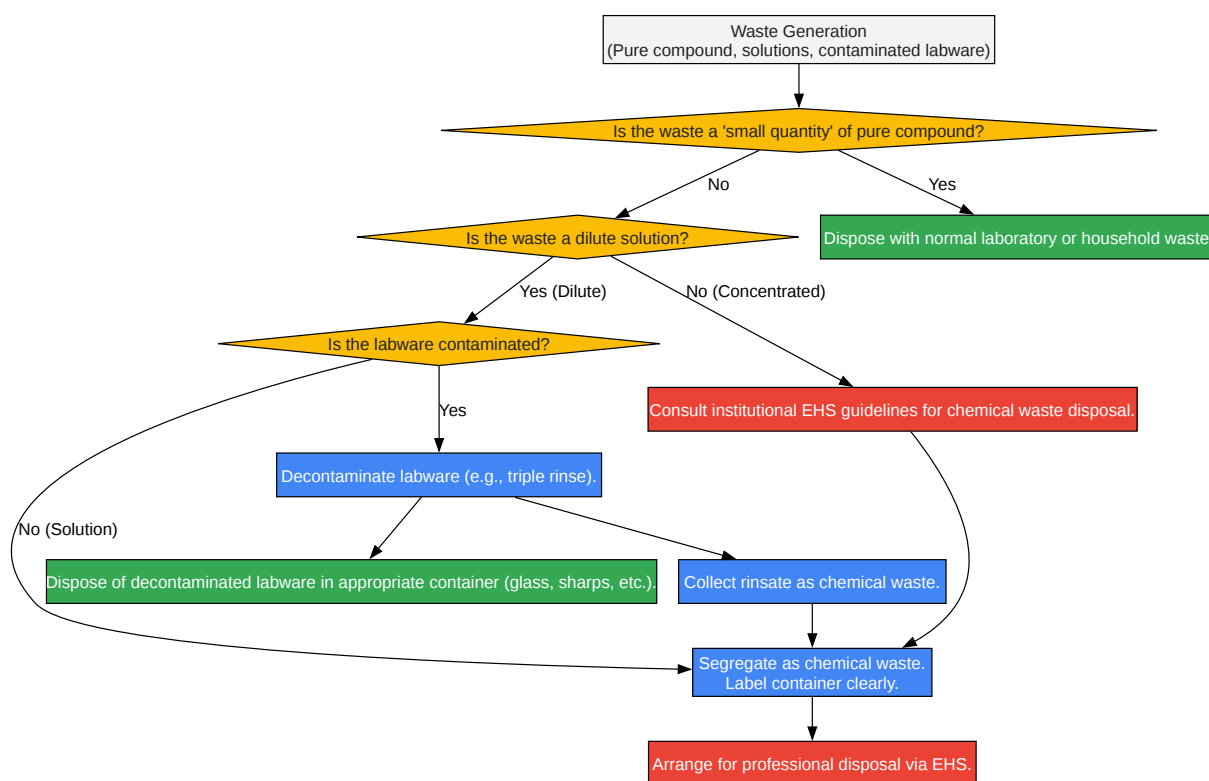


Figure 1. Disposal Workflow for Menin-MLL Inhibitor 20

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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